

enflurane metabolic profile comparison modern anesthetics

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Enflurane

CAS No.: 13838-16-9

Cat. No.: S527157

[Get Quote](#)

Metabolic Rates and Hepatotoxicity Potential

The table below summarizes the quantitative differences in the metabolism and hepatotoxic potential of **enflurane** compared to modern agents. The extent of metabolism is a key indicator of the risk of immune-mediated liver injury.

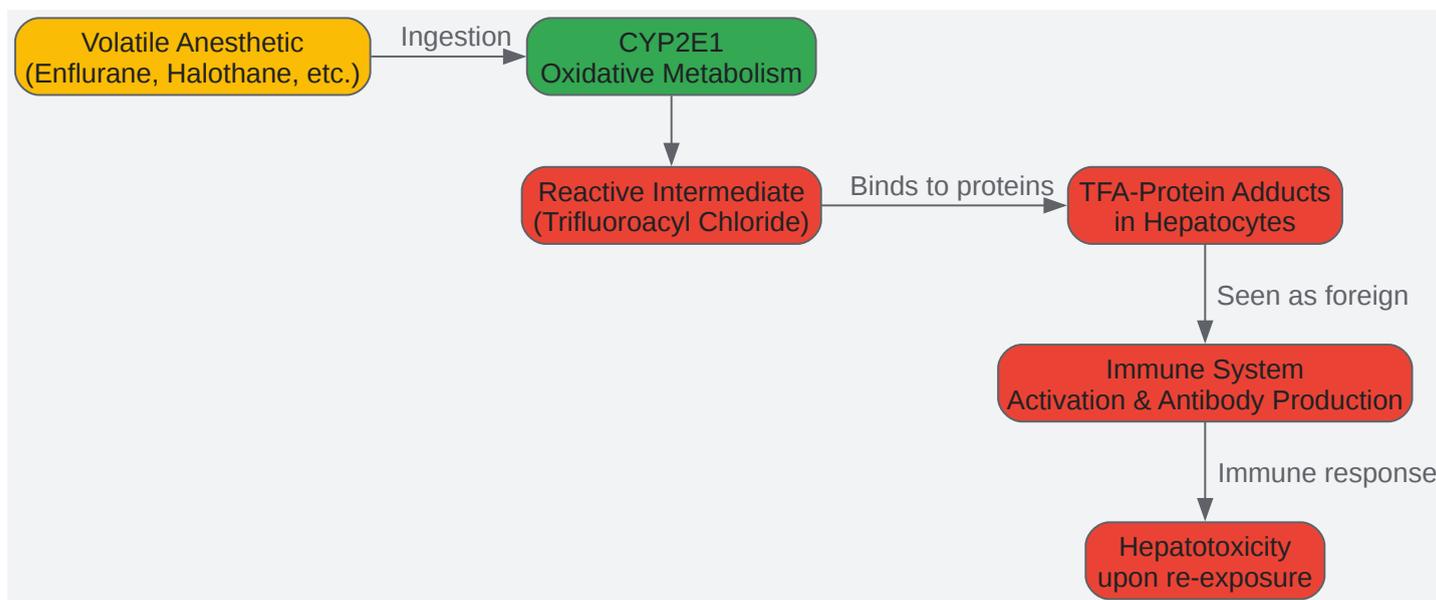
Anesthetic Agent	Approximate Extent of Metabolism	Relative Protein Acylation (in rats)	Incidence of Clinically Apparent Liver Injury	Proposed Risk Factor
Enflurane	1.5–2 times that of desflurane [1]	Intermediate (less than halothane, greater than isoflurane/desflurane) [2]	Rare, but well-documented [3]	Previous exposure, especially with unexplained fever/jaundice [3]
Isoflurane	~0.2% [1]	Minimal (not significantly different from desflurane) [2]	Very rare [3]	---

Anesthetic Agent	Approximate Extent of Metabolism	Relative Protein Acylation (in rats)	Incidence of Clinically Apparent Liver Injury	Proposed Risk Factor
Desflurane	0.02–0.2% [1]	Minimal (not significantly different from isoflurane) [2]	Extremely rare (only a single case reported) [1]	---
Sevoflurane	2–5% (to inorganic fluoride) [1]	Does not undergo oxidative metabolism to TFA adducts [4]	Appears to have low risk of immune-mediated hepatotoxicity [1] [4]	---

Mechanism of Immune-Mediated Hepatotoxicity

The primary mechanism behind hepatotoxicity for some volatile anesthetics involves a metabolic pathway that can trigger an immune response. **Enflurane**, along with halothane, isoflurane, and desflurane, can be metabolized by the liver enzyme **Cytochrome P450 2E1 (CYP2E1)** [3] [2]. This process generates a reactive intermediate, **trifluoroacyl chloride (TFCl)** [1], which binds to liver proteins, creating **trifluoroacetylated (TFA) protein adducts** [2]. These TFA-adducts are recognized by the immune system as "foreign," leading to the production of antibodies. Upon re-exposure to the anesthetic, this immune response can manifest as severe liver injury, or "halothane hepatitis-like" syndrome [3] [2].

The following diagram illustrates this pathway and the critical difference in risk between anesthetics:



[Click to download full resolution via product page](#)

The risk of this immune response is directly correlated with the **extent of metabolism** and the subsequent **level of TFA-protein adducts** formed [2]. As shown in the first table, **enflurane** undergoes significantly more metabolism than desflurane or isoflurane, leading to a higher formation of these immunogenic adducts and a correspondingly higher, though still rare, risk of hepatotoxicity [3] [2].

Key Experimental Data and Protocols

The comparative data presented are supported by specific experimental studies.

Comparative Protein Acylation Study (1997)

This foundational study provided experimental evidence for the mechanism and relative risks of different anesthetics [2].

- **Objective:** To determine if the extent of acylation of liver proteins by halogenated anesthetics correlates with their known rates of metabolism and hepatotoxicity.
- **Methodology:**
 - Rats were pretreated with the CYP2E1 inducer isoniazid.
 - They were then exposed to 1.25 MAC of halothane, **enflurane**, isoflurane, desflurane, or oxygen alone for 8 hours.
 - Livers were harvested 18 hours post-exposure.
 - Hepatic protein acylation was measured using immunochemical analysis and an enzyme-linked immunosorbent assay (ELISA).
 - Sera from patients diagnosed with halothane hepatitis were tested for antibody reactivity against the acylated proteins from the rats.
- **Key Findings:**
 - The level of protein acylation was greatest to least in the order: **halothane > enflurane > isoflurane ≈ desflurane** [2].
 - Antibodies from patients with halothane hepatitis reacted strongly against liver proteins from rats exposed to halothane or **enflurane**, but not to those exposed to isoflurane or desflurane [2].

Prospective Study on Modern Anesthetics (2019)

This clinical study investigated the real-world incidence of liver injury with modern anesthetics [4].

- **Objective:** To determine the incidence of drug-induced liver injury (DILI) associated with sevoflurane and desflurane.
- **Methodology:**
 - A prospective study was conducted on 121 adult surgical patients who received volatile anesthetics and were hospitalized for at least 4 days.
 - Liver biomarkers were tested regularly.
 - Patients with liver biochemistry abnormalities were evaluated to determine if the cause was DILI.
 - Some patients were tested for antibodies against TFA-adducts and CYP2E1.
- **Key Findings:**
 - The incidence of clinically significant volatile anesthetic-induced liver injury was **4.1%** [4].
 - This suggests that modern agents like sevoflurane and desflurane can still cause DILI, but the study concluded their incidence appears similar to that reported for older agents [4].

Overall Conclusion for Researchers

For drug development professionals, the key takeaway is that **the molecular structure of an anesthetic dictates its metabolic susceptibility**, which in turn is a major determinant of its safety profile. **Enflurane's** higher metabolism via CYP2E1 leads to significant TFA-adduct formation, underpinning its hepatotoxic potential [3] [2]. In contrast, the minimal metabolism of desflurane and the alternative, non-immunogenic pathway of sevoflurane result in a much-improved hepatic safety profile [2] [1] [4]. This explains why **enflurane** has been phased out in favor of these modern agents.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Metabolism and toxicity of the new anesthetic agents. [scholars.duke.edu]
2. Biotransformation of halothane, enflurane, isoflurane, and ... [pubmed.ncbi.nlm.nih.gov]
3. Enflurane - LiverTox - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
4. 挥发性麻醉药七氟醚和地氟醚对药物性肝损伤发生率的前瞻 ... [medsci.cn]

To cite this document: Smolecule. [enflurane metabolic profile comparison modern anesthetics].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527157#enflurane-metabolic-profile-comparison-modern-anesthetics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com